

Solubility Profile of Olaparib-d4 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Olaparib-d4*

Cat. No.: *B10778731*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Olaparib-d4** in various organic solvents. The information herein is critical for the accurate preparation of stock solutions and experimental media in preclinical and clinical research settings. **Olaparib-d4**, a deuterated analog of the PARP inhibitor Olaparib, is frequently utilized as an internal standard in pharmacokinetic and bioanalytical studies. Understanding its solubility characteristics is paramount for reliable and reproducible experimental outcomes.

Quantitative Solubility Data

The solubility of **Olaparib-d4** and its non-deuterated counterpart, Olaparib, has been determined in several common organic solvents. The data, compiled from various technical data sheets, is presented below for easy comparison. It is important to note that the deuteriation of Olaparib is not expected to significantly alter its solubility profile in organic solvents; therefore, data for Olaparib is included as a relevant reference.

Compound	Solvent	Solubility	Concentration (mM)	Notes
Olaparib-d4	Dimethyl Sulfoxide (DMSO)	10 mg/mL[1][2]	~22.81	---
Olaparib-d4	Dimethylformamide (DMF)	3 mg/mL[1][2]	~6.84	---
Olaparib-d4	Dimethyl Sulfoxide (DMSO)	100 mg/mL[3]	~228.06	Requires sonication; hygroscopic DMSO can impact solubility.
Olaparib-d4	Dimethylformamide (DMF)	50 mg/mL	~114.03	Requires sonication.
Olaparib-d4	Ethanol	3.12 mg/mL	~7.12	Requires sonication and warming to 60°C.
Olaparib	Dimethyl Sulfoxide (DMSO)	~10 mg/mL	~23.02	---
Olaparib	Dimethylformamide (DMF)	~3 mg/mL	~6.91	---
Olaparib	Dimethyl Sulfoxide (DMSO)	33 mg/mL	~75.96	---
Olaparib	Ethanol	1.7 mg/mL	~3.91	Requires slight warming.
Olaparib	10% DMSO >> 90% (20% SBE-β-CD in saline)	≥ 5 mg/mL	≥ 11.51	Clear solution.

Olaparib	10% DMSO >> 90% corn oil	≥ 5 mg/mL	≥ 11.51	Clear solution.
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Experimental Protocols

The accurate determination and application of solubility data rely on standardized experimental protocols. The following methodologies are based on information provided in technical data sheets for preparing solutions of Olaparib and its deuterated form.

General Protocol for Preparing Stock Solutions

- **Weighing the Compound:** Accurately weigh the desired amount of **Olaparib-d4** solid using a calibrated analytical balance.
- **Solvent Addition:** Add the appropriate volume of the selected organic solvent to the solid compound.
- **Facilitating Dissolution:** To aid dissolution, especially for higher concentrations, the following techniques can be employed:
 - **Sonication:** Place the vial in an ultrasonic bath to break down any aggregates and increase the surface area for dissolution.
 - **Warming:** Gently warm the solution. For instance, warming to 60°C is recommended for dissolving **Olaparib-d4** in ethanol. For Olaparib in ethanol, slight warming is suggested.
 - **Vortexing:** Agitate the solution using a vortex mixer to ensure homogeneity.
- **Inert Gas Purge:** For solvents like DMSO and DMF, it is recommended to purge the solvent with an inert gas (e.g., nitrogen or argon) before use to prevent oxidation of the compound.
- **Storage:** Stock solutions should be stored at appropriate temperatures, typically -20°C or -80°C, to maintain stability. It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

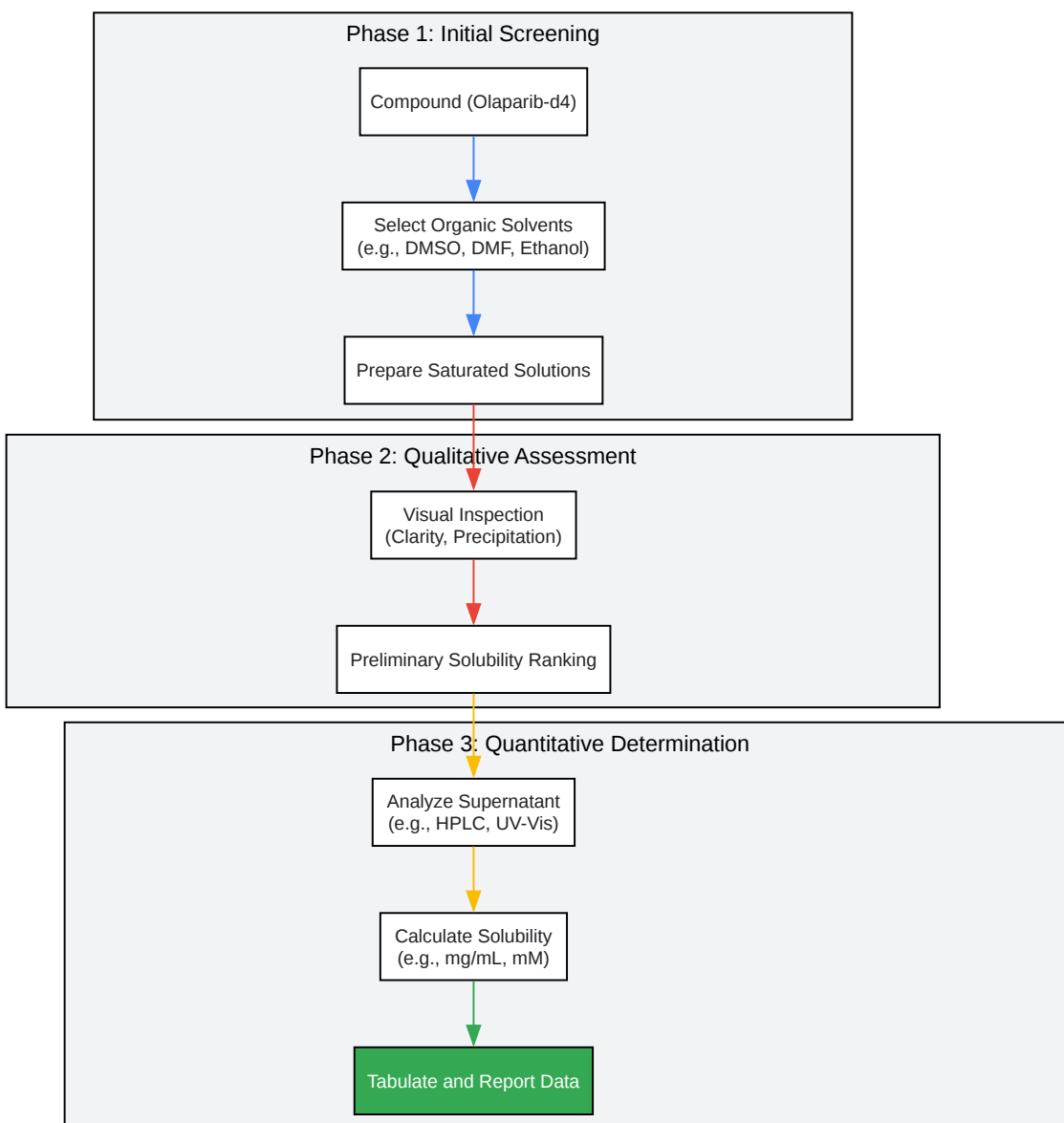
Protocol for Preparing Aqueous Solutions from a DMSO Stock

Olaparib and its deuterated form are sparingly soluble in aqueous buffers. To prepare an aqueous solution for cell-based assays or other biological experiments, a DMSO stock solution is typically used.

- **Prepare a Concentrated DMSO Stock:** Dissolve **Olaparib-d4** in DMSO to create a concentrated stock solution (e.g., 10 mg/mL).
- **Dilution in Aqueous Buffer:** Dilute the DMSO stock solution with the aqueous buffer of choice to the final desired concentration. It is crucial to add the DMSO stock to the aqueous buffer and not the other way around to prevent precipitation.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in the experimental medium is low (typically <0.5%) to avoid solvent-induced toxicity or off-target effects.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for assessing the solubility of a compound like **Olaparib-d4**.



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Caption: Workflow for determining the solubility of **Olaparib-d4**.

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